

Application Notes and Protocols for Preparing AMP-PCP Stock Solutions

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Compound of Interest

Compound Name: AMP-PCP

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of β,γ -Methyleneadenosine 5'-triphosphate (**AMP-PCP**), a non-hydrolyzable analog of adenosine triphosphate (ATP). **AMP-PCP** is a valuable tool in biochemical and cellular assays to study ATP-dependent enzymes and processes. By competitively binding to ATP-binding sites without undergoing hydrolysis, **AMP-PCP** can be used to inhibit enzymes, stabilize specific protein conformations, and investigate nucleotide-binding mechanisms.^{[1][2]} The disodium salt of **AMP-PCP** is commonly used due to its enhanced water solubility and stability.^{[1][3]}

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data for the preparation and storage of **AMP-PCP** stock solutions.

Parameter	Value	Notes
Form	Disodium Salt	Recommended for enhanced water solubility and stability. [1] [3]
Molecular Weight	549.17 g/mol (Disodium Salt)	Use this value for molarity calculations. [1]
Solubility in Water	Up to 80 mg/mL (145.67 mM)	Sonication may be required to fully dissolve the compound. [4]
Storage of Powder	-20°C for up to 3 years	Keep desiccated.
Storage of Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. [4] [5]

Experimental Protocols

Protocol 1: Preparation of a 100 mM AMP-PCP Aqueous Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **AMP-PCP** disodium salt in water.

Materials:

- **AMP-PCP**, disodium salt (MW: 549.17 g/mol)
- Nuclease-free water
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Sonicator (optional)
- 0.22 µm syringe filter and sterile syringe

Procedure:

- **Equilibration:** Before opening, allow the vial of **AMP-PCP** powder to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **AMP-PCP** disodium salt. To prepare 1 mL of a 100 mM stock solution, you will need 54.92 mg.
- **Dissolution:** Add the weighed **AMP-PCP** to a sterile tube. Add the appropriate volume of nuclease-free water. For a 100 mM solution, if you weighed 54.92 mg, add 1 mL of water.
- **Mixing:** Vortex the solution until the powder is completely dissolved. If necessary, sonicate the solution for short intervals to aid dissolution.[\[4\]](#)
- **Sterilization:** To ensure the stock solution is sterile for use in cell-based assays, filter it through a 0.22 μm syringe filter into a new sterile tube.[\[5\]](#)
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound.[\[5\]](#)
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[4\]](#)[\[5\]](#)

Protocol 2: Quality Control of AMP-PCP Stock Solution

A simple quality control check can be performed to ensure the concentration of your stock solution is accurate.

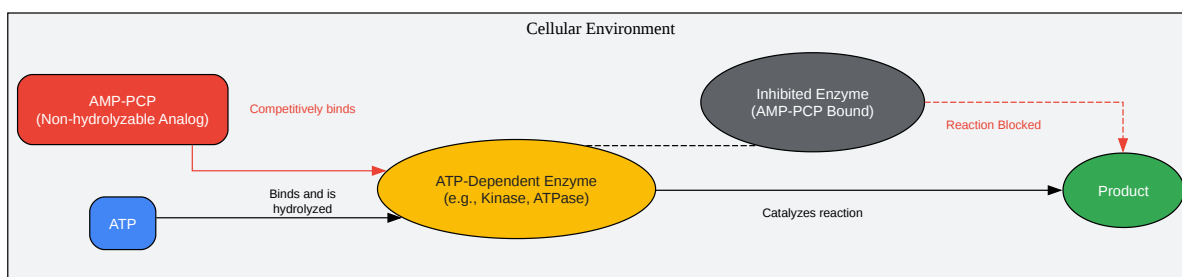
Method: UV-Vis Spectroscopy

- Dilute your stock solution to a concentration within the linear range of your spectrophotometer (e.g., 1:1000 dilution of a 100 mM stock to achieve a 100 μM solution).
- Measure the absorbance at 259 nm. The molar extinction coefficient (ϵ) of **AMP-PCP** at this wavelength is approximately $15,400 \text{ M}^{-1}\text{cm}^{-1}$.
- Use the Beer-Lambert law ($A = \epsilon cl$) to calculate the concentration, where:

- A is the absorbance
- ϵ is the molar extinction coefficient
- c is the concentration in mol/L
- l is the path length of the cuvette in cm (usually 1 cm)

Mandatory Visualizations

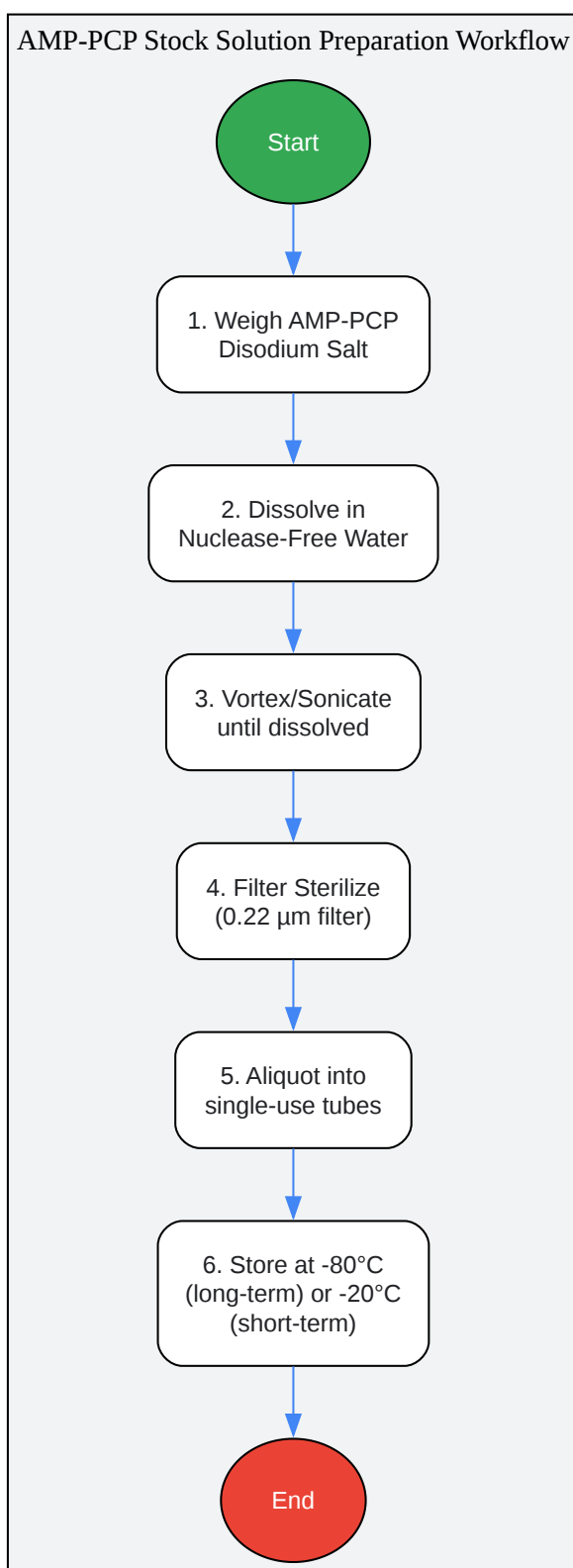
Signaling Pathway Diagram



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Caption: Mechanism of **AMP-PCP** as a competitive inhibitor of ATP.

Experimental Workflow Diagram



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Caption: Workflow for preparing sterile **AMP-PCP** stock solutions.

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